

Personal protective equipment for handling 18:1-12:0 Biotin PE

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Compound of Interest

Compound Name: 18:1-12:0 Biotin PE

Cat. No.: B6596198

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Essential Safety and Handling Guide for 18:1-12:0 Biotin PE

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **18:1-12:0 Biotin PE** (1-oleoyl-2-(12-biotinyl(aminododecanoyl))-sn-glycero-3-phosphoethanolamine). Adherence to these procedures is vital for ensuring personal safety and proper laboratory conduct.

Hazard Identification and Classification

18:1-12:0 Biotin PE is classified with multiple hazards that necessitate careful handling to avoid adverse health effects. The compound is typically supplied in a chloroform solution, which contributes significantly to its hazard profile.

GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H331 (Toxic if inhaled), H336 (May cause drowsiness or dizziness), H351 (Suspected of causing cancer), H361d (Suspected of damaging the unborn child), H372 (Causes damage to organs through prolonged or repeated exposure), H412 (Harmful to aquatic life with long lasting effects).[1]

Signal Word: Danger[1]

Hazard Classification	GHS Category
Acute Toxicity, Oral	Category 4 ^[1]
Skin Irritation	Category 2 ^[1]
Eye Irritation	Category 2 ^[1]
Acute Toxicity, Inhalation	Category 3 ^[1]
Carcinogenicity	Category 2 ^[1]
Reproductive Toxicity	Category 2 ^[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 ^[1]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1 ^[1]
Chronic Aquatic Toxicity	Category 3 ^[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **18:1-12:0 Biotin PE** to minimize exposure risks.

Protective Equipment	Specification and Use
Eye Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Hand Protection	Handle with chemical-impermeable gloves (e.g., nitrile). Gloves must be inspected prior to use and disposed of properly after use. Wash and dry hands thoroughly.[2]
Body Protection	Wear a lab coat or impervious, flame-resistant clothing to prevent skin contact.[2] A lab coat is required for all personnel in a research laboratory where hazardous materials are present.[3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2] Work in a well-ventilated area, preferably a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure adequate ventilation by working in a chemical fume hood.[2]
- Set up emergency exits and a designated risk-elimination area.[2]
- Have an emergency eyewash station and safety shower readily accessible.

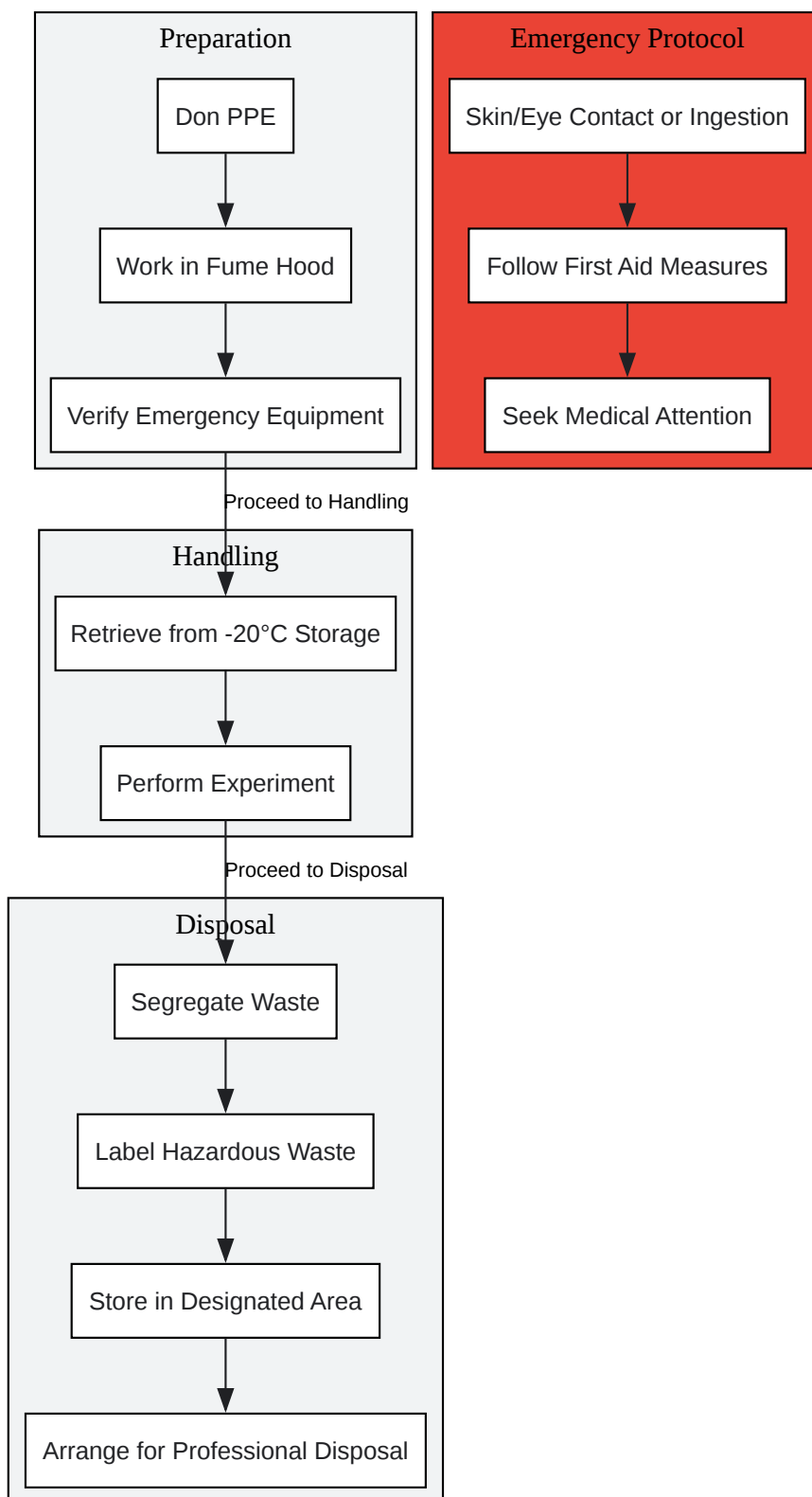
2. Handling the Compound:

- **18:1-12:0 Biotin PE** is typically shipped on dry ice and should be stored at -20°C.[1]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]

- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[2\]](#)

3. In Case of Exposure:

- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[2\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[2\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[2\]](#)



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Caption: Workflow for Handling **18:1-12:0 Biotin PE**.

Disposal Plan: Step-by-Step Guidance

Proper disposal of **18:1-12:0 Biotin PE** and any contaminated materials is crucial to prevent environmental harm and ensure regulatory compliance.

1. Waste Segregation:

- All materials contaminated with **18:1-12:0 Biotin PE**, including unused product, solutions, and labware (e.g., pipette tips, tubes), must be collected as hazardous waste.[\[4\]](#)[\[5\]](#)

2. Waste Container:

- Use a designated, sealable, and compatible container for the hazardous waste.[\[4\]](#)[\[5\]](#)
- The container should be clearly labeled as "Hazardous Waste" and include the full chemical name: "**18:1-12:0 Biotin PE** in Chloroform".[\[5\]](#) Do not use abbreviations.

3. Storage of Waste:

- Store the sealed and labeled hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)[\[5\]](#)

4. Final Disposal:

- Arrange for pickup and disposal by a licensed hazardous waste management company, following your institution's and local regulations.[\[4\]](#)[\[5\]](#)
- Do not let the chemical enter drains.[\[2\]](#)

In Case of a Spill:

- Evacuate personnel to safe areas and ensure adequate ventilation.[\[2\]](#)
- Remove all sources of ignition.[\[2\]](#)
- Prevent further leakage or spillage if it is safe to do so.[\[2\]](#)

- Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a chemical waste container for disposal.

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